

Safe Disposal of Nitrosonium Hexafluorophosphate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Nitrosonium hexafluorophosphate*

Cat. No.: B095733

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For Researchers, Scientists, and Drug Development Professionals

Nitrosonium hexafluorophosphate (NOPF₆) is a powerful oxidizing and fluorinating agent utilized in various chemical syntheses. However, its reactivity also presents significant hazards, necessitating meticulous handling and disposal procedures. This document provides essential, immediate safety and logistical information, including a detailed protocol for the proper disposal of **nitrosonium hexafluorophosphate** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Hazard Information

Nitrosonium hexafluorophosphate is a corrosive solid that reacts with moisture. It can cause severe skin burns and eye damage.^[1] Inhalation of dust can lead to respiratory irritation. The primary danger during disposal arises from its reaction with water, which can be vigorous and produce hazardous byproducts, including nitrous acid and hydrofluoric acid (HF).

Key Hazards:

- Corrosive: Causes severe burns to skin, eyes, and respiratory tract.^[1]
- Moisture-sensitive: Reacts with water and humid air.
- Forms Toxic Byproducts: Hydrolysis can generate hydrofluoric acid and nitrous acid.

Personal Protective Equipment (PPE): Before handling **nitrosonium hexafluorophosphate**, ensure the following PPE is worn:

- Chemical-resistant gloves (e.g., nitrile, neoprene).
- Chemical safety goggles and a face shield.
- A flame-retardant lab coat.
- Closed-toe shoes.
- Work should be conducted in a certified chemical fume hood.

Quantitative Data Summary

For the safe handling and disposal of **nitrosonium hexafluorophosphate**, it is crucial to be aware of the following quantitative data.

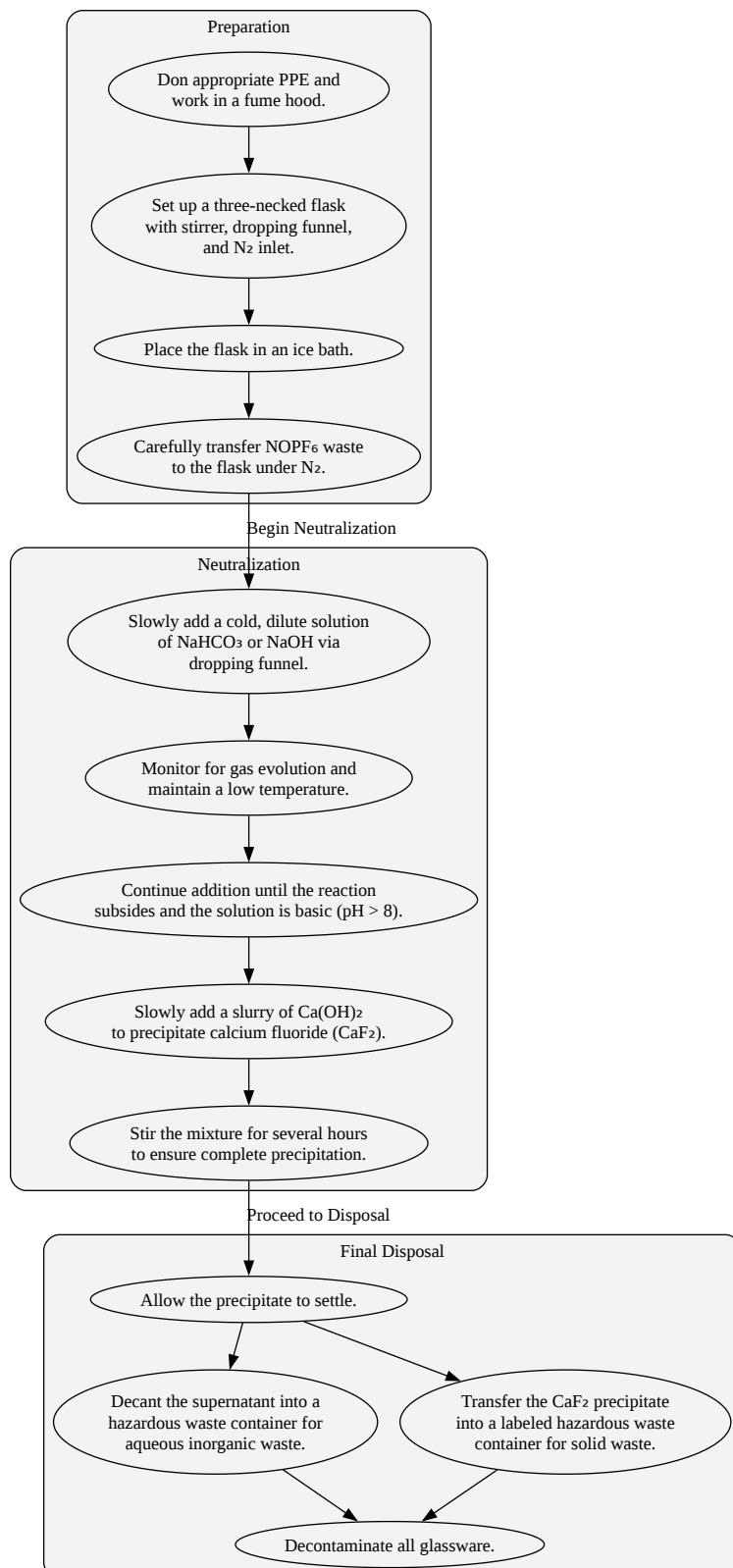
Parameter	Value/Information	Source
CAS Number	16921-91-8	Fisher Sci.
Molecular Formula	<chem>NOPF6</chem>	Fisher Sci.
Molecular Weight	174.97 g/mol	Fisher Sci.
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.	ECHEMI
Signal Word	Danger	Fisher Sci.

Detailed Protocol for Disposal of Nitrosonium Hexafluorophosphate

This protocol outlines a safe method for the neutralization of small quantities of **nitrosonium hexafluorophosphate** typically found in a research laboratory. The procedure involves a controlled hydrolysis followed by neutralization of the resulting acidic and fluoride-containing solution.

Materials:

- **Nitrosonium hexafluorophosphate** waste.
- A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet/outlet with a bubbler.
- Ice bath.
- Sodium bicarbonate (NaHCO_3) or a dilute solution of sodium hydroxide (NaOH).
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$) slurry.
- pH paper or a pH meter.
- An appropriate, labeled hazardous waste container.

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Caption: A diagram showing the logical relationships in the chemical transformation during the disposal of **nitrosonium hexafluorophosphate**.

By following these detailed procedures, researchers can safely and effectively manage the disposal of **nitrosonium hexafluorophosphate**, minimizing risks and ensuring a safe laboratory environment. Always consult your institution's specific waste disposal guidelines and safety protocols.

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References

- 1. kgroup.du.edu [kgroup.du.edu]
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